

Technical Guide: Molecular Weight of 3-Bromo-1-methyl-7-nitro-1H-indazole

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Compound of Interest

Compound Name: 3-Bromo-1-methyl-7-nitro-1H-indazole

Cat. No.: B1314959

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed breakdown of the molecular weight of **3-Bromo-1-methyl-7-nitro-1H-indazole**, a crucial parameter for a wide range of applications in research and development, including stoichiometric calculations, preparation of solutions, and analytical characterization.

1. Molecular Formula

The chemical structure of **3-Bromo-1-methyl-7-nitro-1H-indazole** corresponds to the molecular formula: $C_8H_6BrN_3O_2$. This formula indicates that each molecule is composed of eight carbon atoms, six hydrogen atoms, one bromine atom, three nitrogen atoms, and two oxygen atoms.

2. Calculation of Molecular Weight

The molecular weight (MW) is the sum of the atomic weights of all atoms in a molecule. The calculation is based on the standard atomic weights provided by the International Union of Pure and Applied Chemistry (IUPAC).

The molecular weight is calculated as follows:

$MW = (\text{Number of Carbon Atoms} \times \text{Atomic Weight of Carbon}) + (\text{Number of Hydrogen Atoms} \times \text{Atomic Weight of Hydrogen}) + (\text{Number of Bromine Atoms} \times \text{Atomic Weight of Bromine}) + (\text{Number of Nitrogen Atoms} \times \text{Atomic Weight of Nitrogen}) + (\text{Number of Oxygen Atoms} \times \text{Atomic Weight of Oxygen})$

Using the standard atomic weights:

- Carbon (C): 12.011 u
- Hydrogen (H): 1.008 u[1][2][3]
- Bromine (Br): 79.904 u[4][5][6]
- Nitrogen (N): 14.007 u[7][8][9]
- Oxygen (O): 15.999 u[10][11][12]

The calculation is: $MW = (8 \times 12.011) + (6 \times 1.008) + (1 \times 79.904) + (3 \times 14.007) + (2 \times 15.999)$ $MW = 96.088 + 6.048 + 79.904 + 42.021 + 31.998$ $MW = 256.059$ u

3. Data Presentation: Elemental Composition and Molecular Weight

The following table summarizes the contribution of each element to the total molecular weight of **3-Bromo-1-methyl-7-nitro-1H-indazole**.

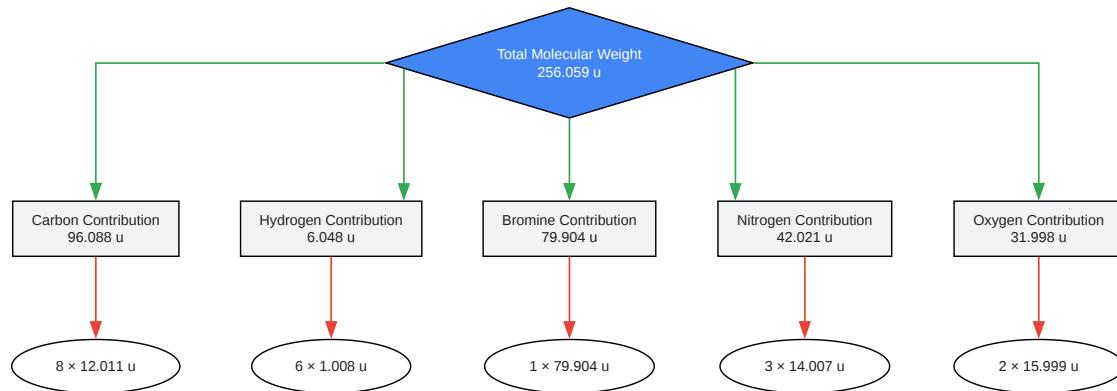
Element	Symbol	Atomic Count	Standard Atomic Weight (u)	Total Mass Contribution (u)
Carbon	C	8	12.011[13][14]	96.088
Hydrogen	H	6	1.008[1][2][3]	6.048
Bromine	Br	1	79.904[4][5][6]	79.904
Nitrogen	N	3	14.007[7][8][9]	42.021
Oxygen	O	2	15.999[10][11] [12]	31.998
Total		20	256.059	

4. Experimental Protocols

The molecular weight presented in this guide is the theoretical or formula weight, derived from the established molecular formula and the standard atomic weights of the constituent elements. This value is fundamental for theoretical calculations and serves as a benchmark for experimental determinations, such as those performed using mass spectrometry. The protocol for such an experimental determination would be specific to the type of mass spectrometer and the ionization technique employed.

5. Visualization of Molecular Weight Calculation

The following diagram illustrates the hierarchical breakdown of the molecular weight calculation for **3-Bromo-1-methyl-7-nitro-1H-indazole**.



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Caption: Molecular weight calculation for **3-Bromo-1-methyl-7-nitro-1H-indazole**.

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References

- 1. Hydrogen - Wikipedia [en.wikipedia.org]
- 2. quora.com [quora.com]
- 3. Atomic Weight of Hydrogen | Commission on Isotopic Abundances and Atomic Weights [ciaaw.org]

- 4. Atomic Weight of Bromine | Commission on Isotopic Abundances and Atomic Weights [ciaaw.org]
- 5. Bromine - Wikipedia [en.wikipedia.org]
- 6. byjus.com [byjus.com]
- 7. Nitrogen - Wikipedia [en.wikipedia.org]
- 8. Atomic Weight of Nitrogen | Commission on Isotopic Abundances and Atomic Weights [ciaaw.org]
- 9. Nitrogen - Element information, properties and uses | Periodic Table [periodic-table.rsc.org]
- 10. Oxygen - Wikipedia [en.wikipedia.org]
- 11. Atomic Weight of Oxygen | Commission on Isotopic Abundances and Atomic Weights [ciaaw.org]
- 12. Oxygen, atomic [webbook.nist.gov]
- 13. byjus.com [byjus.com]
- 14. quora.com [quora.com]
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